

# nimustine vs temozolomide efficacy

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## Compound Focus: Nimustine

CAS No.: 42471-28-3

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## Experimental Data & Protocols

The conclusions in the table above are supported by specific clinical and pre-clinical studies. Here is a summary of the key experimental findings and the methodologies used.

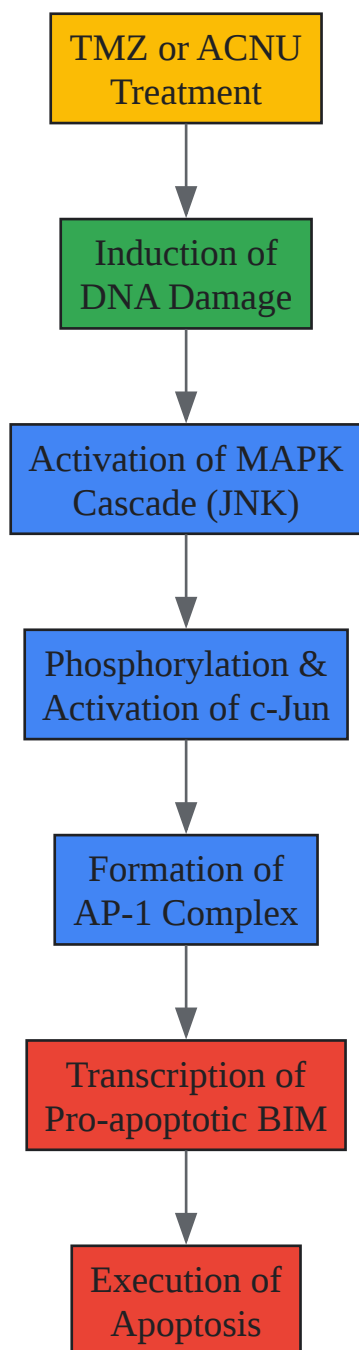
Study Type	Key Experimental Findings	Experimental Methodology
<b>Clinical Study (2014)</b>	• <b>Population:</b> 135 patients with newly diagnosed GBM [1].	• <b>Result:</b> TMZ group showed superior median OS (Multivariate Cox analysis: HR 0.45 for OS, p=0.002) [1] [2].
	• Patients underwent extensive tumor resection followed by radiation and chemotherapy [1].	• <b>Groups:</b> 34 patients received TMZ; 101 received ACNU-based chemotherapy (plus teniposide or cisplatin) [1].
	• <b>Analysis:</b> Efficacy was based on OS and PFS, adjusting for age, performance status, extent of resection, and MGMT status [1].	
<b>Pre-Clinical Study (2021)</b>	• <b>Model:</b> Used human TMZ-resistant GBM cell lines (TMZ-R-cells) and mouse models [3].	• <b>Result:</b> CCNU and ACNU demonstrated efficient antitumor effects on TMZ-R-cells, both in vitro and in vivo, while TMZ did not [3].
	• TMZ-R-cells were established by continuous culture of GBM cells under TMZ treatment for over a year [3].	• Drug effects were analyzed through cell counting assays, cell death assays, and measuring DNA damage response [3].
	• In vivo survival was assessed in mice implanted with TMZ-R-cells and treated with the drugs [3].	
<b>Network Meta-Analysis (2025)</b>	• <b>Analysis:</b> Compared TMZ+radiotherapy (standard care) with 11 combination therapies [4].	• <b>Result:</b> For recurrent GBM, the combination of <b>nimustine with standard treatment</b> ranked best for improving OS and PFS with a favorable safety profile [4].
	• A systematic search of PubMed, Cochrane Library, and EMBASE	

was conducted for eligible studies [4]. • Outcomes included PFS, OS, and grade 3-5 adverse events. Therapies were ranked using network meta-analysis [4]. |

## Mechanisms of Action and Shared Pathway

Although TMZ and ACNU have different primary mechanisms, they can activate a shared signaling pathway that leads to cancer cell death.

The following diagram illustrates this common downstream apoptotic pathway triggered by both drugs, as identified in glioma cell line studies [5] [6].



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The key mechanistic insight is that despite their different initial DNA lesions, both drugs can converge on the JNK/c-Jun signaling pathway to induce cell death via the pro-apoptotic protein BIM. This shared route may explain the efficacy of both agents in sensitive cells [5] [6].

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## References

1. of the clinical Comparison of efficacy (TMZ) temozolomide ... versus [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. of the clinical Comparison of efficacy (TMZ) temozolomide ... versus [[link.springer.com](https://link.springer.com)]
3. Lomustine and nimustine exert efficient antitumor effects ... [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
4. Effects and safety of TMZ plus RT combined with other ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. Apoptosis induced by temozolomide and nimustine in ... [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
6. Apoptosis induced by temozolomide and nimustine in ... [[oncotarget.com](https://oncotarget.com)]

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